

Technical Guide: Health and Safety of 2-Ethylbutylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylbutylamine

Cat. No.: B1583521

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for **2-Ethylbutylamine** (CAS No. 617-79-8). The information is intended to guide researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

Chemical and Physical Properties

2-Ethylbutylamine is a colorless to light yellow liquid with a characteristic amine odor.^{[1][2][3]} It is soluble in water.^{[2][4]} Proper understanding of its physical and chemical properties is crucial for safe handling and for preventing hazardous situations.

Property	Value	Source(s)
Molecular Formula	C6H15N	[1][4][5][6]
Molecular Weight	101.19 g/mol	[1][5][6][7][8]
Boiling Point	125 °C	[1][4][5]
Melting Point	20 °C	[4][5]
Flash Point	14 °C	[4][5]
Density	0.776 g/mL at 20 °C	[1][4][5]
Vapor Pressure	15.0 - 16.6 mmHg at 25 °C	[1][4]
Water Solubility	3.83E+04 mg/L at 25 °C (Soluble)	[2][4]
Vapor Density	3.49 (Air = 1)	[1]





Toxicological Data

2-Ethylbutylamine is harmful if swallowed, in contact with skin, or if inhaled.[1][4][9] It is corrosive and can cause severe skin burns and eye damage.[1][9]

Toxicity Endpoint	Value	Species	Route	Source(s)
LD50 (Lethal Dose, 50%)	310 mg/kg	Rat	Oral	[1]
LC50 (Lethal Concentration, 50%)	500 ppm / 4h	Rat	Inhalation	[1][3][7]
Eye Irritation	Rated 9 on a scale of 1-10 (severe irritant)	Rabbit	Ocular	[1][7]

Hazard Identification and Classification

2-Ethylbutylamine is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Hazard Statement	Pictogram	Source(s)
Flammable liquids	H225: Highly flammable liquid and vapor		[1][9]
Acute toxicity, Oral	H302: Harmful if swallowed		[1][9][10]
Acute toxicity, Dermal	H312: Harmful in contact with skin		[1][9]
Acute toxicity, Inhalation	H331: Toxic if inhaled		[1][9]
Skin corrosion/irritation	H314: Causes severe skin burns and eye damage	corrosive	[1][9]
Serious eye damage/eye irritation	H318: Causes serious eye damage	corrosive	[9]

Experimental Protocols

The toxicological data presented in this guide are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (LD50) - OECD Test Guideline 420, 423, or 425

The oral LD50 value for **2-Ethylbutylamine** was likely determined following a protocol similar to the OECD Guidelines for the Testing of Chemicals for Acute Oral Toxicity. These methods are designed to assess the adverse effects of a substance after oral administration of a single dose or multiple doses within 24 hours.[7][9][11]

Methodology Outline:

- **Test Animals:** Healthy, young adult rats are typically used.^[11] Animals are fasted prior to the administration of the substance.^{[11][12]}
- **Dose Administration:** The test substance is administered by gavage in graduated doses to several groups of experimental animals.^{[11][12]} The volume administered is generally kept low to avoid physical distress.^[11]
- **Observation:** Animals are observed for mortality, signs of toxicity, and behavioral changes over a period of at least 14 days.^[12] Observations are made frequently on the first day and then daily thereafter.^[13]
- **Data Analysis:** The LD50 is calculated statistically as the dose that is lethal to 50% of the test animals.^[11]

Acute Inhalation Toxicity (LC50) - OECD Test Guideline 403 or 436

The inhalation LC50 value would have been determined using a method consistent with OECD guidelines for acute inhalation toxicity.^{[1][2]} These tests evaluate the health hazards associated with short-term exposure to an airborne substance.^{[6][14]}

Methodology Outline:

- **Test Animals:** Rats are the preferred species for this test.^[6]
- **Exposure:** Animals are exposed to the test substance in an inhalation chamber for a defined period, typically 4 hours.^{[1][6]} The exposure can be whole-body or nose-only.^[1]
- **Concentration Levels:** Several groups of animals are exposed to different concentrations of the test substance.^[6]
- **Observation:** Animals are observed for signs of toxicity and mortality during and after the exposure period for at least 14 days.^[6]

- Data Analysis: The LC50 is determined as the concentration of the substance in the air that is lethal to 50% of the test animals during the specified exposure time.[\[6\]](#)

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

The severe eye irritation potential of **2-Ethylbutylamine** was likely assessed using a protocol based on the OECD Guideline 405.[\[4\]](#)[\[5\]](#) This test is designed to evaluate the potential of a substance to cause irritation or corrosion to the eyes.[\[5\]](#)[\[15\]](#)

Methodology Outline:

- Test Animals: Albino rabbits are the recommended species for this test.[\[5\]](#)[\[15\]](#)
- Application: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal.[\[4\]](#)[\[5\]](#)[\[15\]](#) The other eye serves as a control.[\[4\]](#)[\[5\]](#)
- Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to assess the degree of irritation, including redness, swelling, and corneal opacity.[\[3\]](#)[\[4\]](#)[\[15\]](#) The observation period can extend up to 21 days to determine the reversibility of the effects.[\[5\]](#)[\[8\]](#)
- Scoring: The severity of the eye lesions is scored using a standardized system.[\[4\]](#)[\[5\]](#)

Safe Handling and Storage

Due to its hazardous nature, strict safety precautions must be followed when handling and storing **2-Ethylbutylamine**.

- Ventilation: Handle in a well-ventilated area or in a chemical fume hood.[\[9\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a face shield.[\[4\]](#)[\[5\]](#)[\[9\]](#) A full-face respirator may be necessary if exposure limits are exceeded.[\[9\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[9\]](#)[\[12\]](#) Use spark-proof tools and explosion-proof equipment.[\[9\]](#)[\[12\]](#)

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][11] It should be stored in a flammables area and away from incompatible materials such as acids and strong oxidizing agents.[4][12] The substance is air-sensitive.[4]



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Caption: Safe Storage and Handling of **2-Ethylbutylamine**.

Emergency Procedures

In case of accidental exposure or spill, immediate and appropriate action is critical.

First Aid Measures

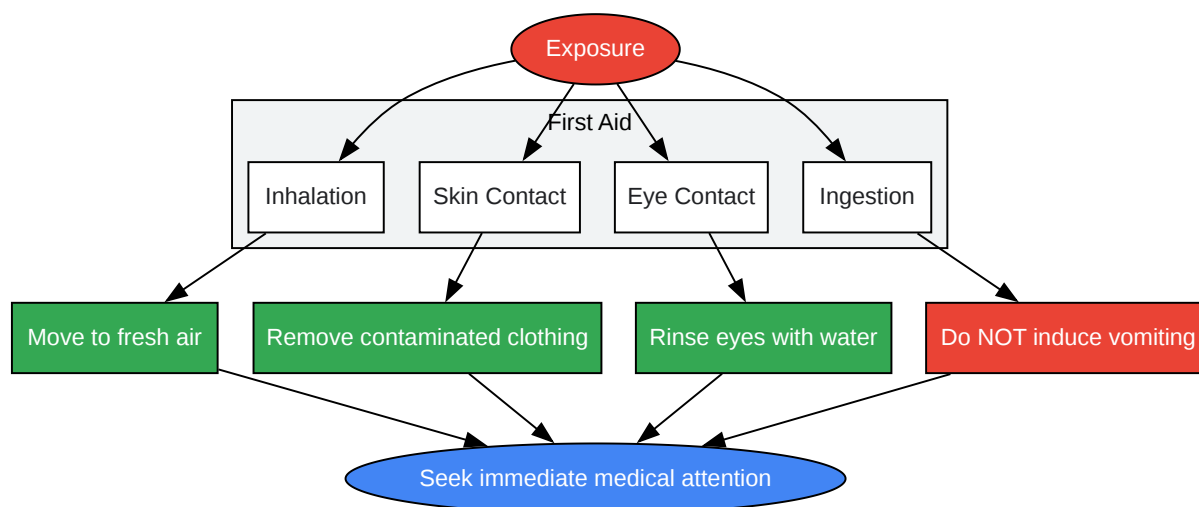
- Inhalation: Move the victim to fresh air.[9] If breathing is difficult, give oxygen.[9] If not breathing, give artificial respiration and seek immediate medical attention.[9]
- Skin Contact: Immediately remove all contaminated clothing.[9] Wash the affected area with soap and plenty of water.[9] Seek immediate medical attention.[9]
- Eye Contact: Rinse cautiously with water for several minutes.[9] Remove contact lenses, if present and easy to do.[9] Continue rinsing and seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[9] Rinse mouth with water.[9] Never give anything by mouth to an unconscious person.[9] Call a poison control center or doctor immediately.[9]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[1][9]
- Specific Hazards: The substance is highly flammable.[1][9] When heated to decomposition, it may emit toxic fumes of nitrogen oxides.[2][9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][11]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[9] Ensure adequate ventilation.[9] Remove all sources of ignition.[9][12] Avoid breathing vapors, mist, or gas.[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[9][11] Do not let the chemical enter drains.[9][11]
- Containment and Cleanup: Soak up with inert absorbent material and dispose of as hazardous waste.[9][12] Keep in suitable, closed containers for disposal.[9][11]



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Caption: First Aid Procedures for **2-Ethylbutylamine** Exposure.

Disposal Considerations

Dispose of **2-Ethylbutylamine** and its container in accordance with local, regional, and national regulations.[9][11] Do not discharge into drains or the environment.[9][11] Contaminated packaging should be treated as hazardous waste.[9]

This technical guide is intended to provide essential health and safety information. It is not a substitute for a comprehensive risk assessment. Always consult the Safety Data Sheet (SDS) before working with **2-Ethylbutylamine**.

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- To cite this document: BenchChem. [Technical Guide: Health and Safety of 2-Ethylbutylamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583521#health-and-safety-information-for-2-ethylbutylamine>]

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